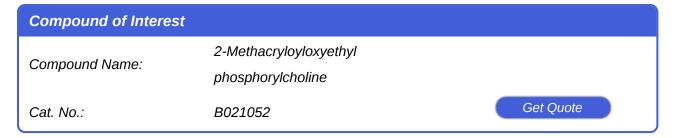


The Biocompatibility of Poly(2-Methacryloyloxyethyl Phosphorylcholine) Polymers: A Technical Guide

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An In-depth Guide for Researchers, Scientists, and Drug Development Professionals

Executive Summary

Poly(2-methacryloyloxyethyl phosphorylcholine), or poly(MPC), is a biomimetic polymer that has garnered significant attention across the biomedical field for its exceptional biocompatibility.[1] Inspired by the composition of the cell membrane's outer surface, poly(MPC) features a zwitterionic phosphorylcholine group that mimics the natural cellular interface.[2] This unique chemistry imparts a remarkable ability to resist nonspecific protein adsorption, cell adhesion, and thrombus formation, making it an ideal material for a vast range of applications, from drug delivery systems and medical device coatings to artificial organs.[1] [3][4] This technical guide provides a comprehensive overview of the core principles governing poly(MPC)'s biocompatibility, detailed experimental methodologies for its evaluation, and quantitative data to support its performance.

Core Principle: The Biomimetic Hydration Layer

The superior biocompatibility of poly(MPC) is primarily attributed to its strong interaction with water molecules.[5] The zwitterionic phosphorylcholine groups on the polymer side chains organize surrounding water to form a substantial, stable hydration layer.[1] This layer functions as a physical and energetic barrier, effectively preventing the initial adsorption of proteins onto

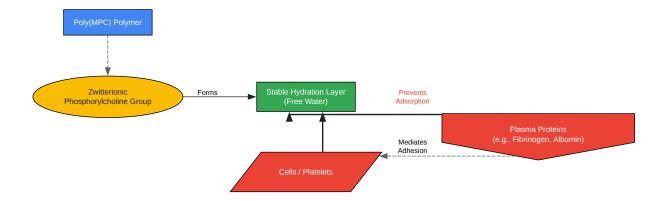




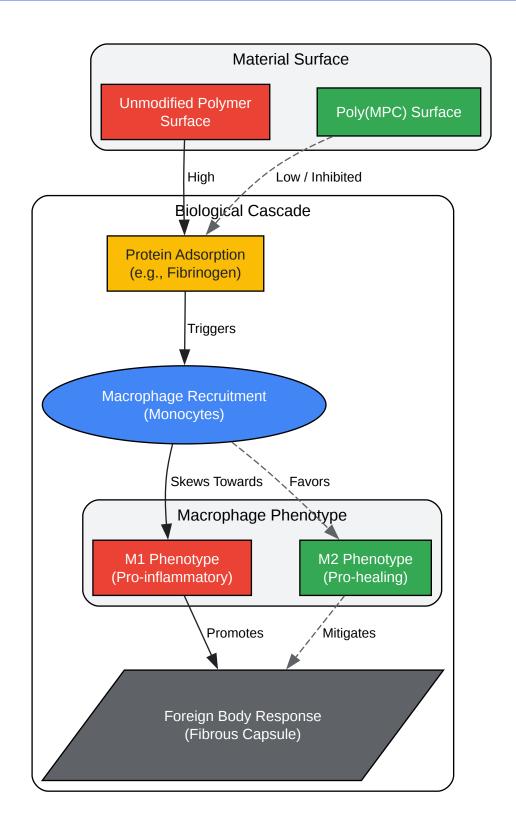


the material surface. Since protein adsorption is the critical first step that triggers a cascade of biological responses—including cell adhesion, platelet activation, and the foreign body response—its inhibition is key to the material's bio-inert nature.[6][7] Research has shown that a high density of poly(MPC) chains on a surface can reduce plasma protein adsorption to less than 5 ng/cm².[1]

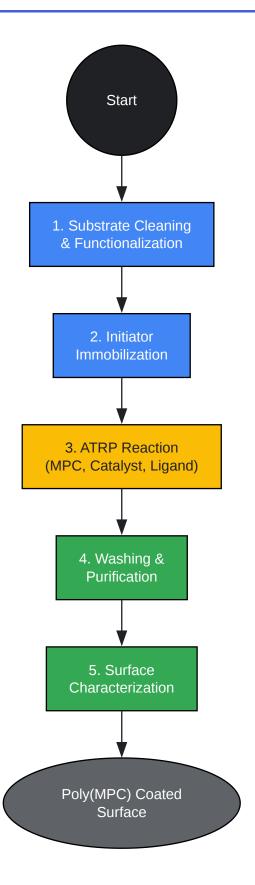












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